

Identity Confirmation Required for Technical Guide on CAS Number 348-31-2

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Compound of Interest

Compound Name:	<i>Ethyl 7-fluoro-1H-indole-2-carboxylate</i>
CAS No.:	348-31-2
Cat. No.:	B1599925

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Initial research into the physicochemical properties of the compound with CAS number 348-31-2 has revealed a significant discrepancy that requires clarification before proceeding with the development of an in-depth technical guide.

The CAS number 348-31-2 is identified as **Ethyl 7-fluoro-1H-indole-2-carboxylate**. However, publicly available, in-depth physicochemical data and established experimental protocols for this specific compound are sparse. This limitation would hinder the creation of a comprehensive technical guide as requested.

Conversely, a substantial body of detailed technical information is available for 3,5-Dinitrosalicylic acid, which is assigned the CAS number 609-99-4.^{[1][2][3]} This compound is widely used in biochemical and analytical chemistry, particularly for the colorimetric determination of reducing sugars.^{[2][3]} Its properties, applications, and associated analytical methods are extensively documented in scientific literature and technical data sheets.^{[4][5]}

Given the request for an "in-depth technical guide," it is possible that there may be a confusion of CAS numbers. To ensure that the final document meets your specific needs, please confirm

which of the following compounds is the intended subject of your request:

- Option 1: **Ethyl 7-fluoro-1H-indole-2-carboxylate** (CAS 348-31-2)
- Option 2: 3,5-Dinitrosalicylic acid (CAS 609-99-4)

Upon your confirmation, a comprehensive technical guide will be developed for the correct compound, adhering to all the specified requirements for scientific integrity, detailed protocols, and data visualization.

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Sources

- 1. scbt.com [scbt.com]
- 2. [3,5-Dinitrosalicylic acid | 609-99-4](https://chemicalbook.com) [chemicalbook.com]
- 3. [3,5-Dinitrosalicylic acid - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- 4. [CAS 609-99-4: 3,5-Dinitrosalicylic acid | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- 5. [3,5-Dinitrosalicylic acid | 609-99-4 | FD12042 | Biosynth](https://biosynth.com) [biosynth.com]
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